

N-Xantphos: A Technical Guide for Advanced Catalysis

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Compound of Interest

Compound Name: N-Xantphos

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N-Xantphos, a bulky biaryl phosphine ligand, has emerged as a powerful tool in modern organic synthesis, particularly in the realm of palladium-catalyzed cross-coupling reactions. Its unique structural and electronic properties enable challenging chemical transformations with high efficiency and selectivity, making it an invaluable asset in the synthesis of complex molecules, including active pharmaceutical ingredients. This technical guide provides an in-depth overview of **N-Xantphos**, including its fundamental properties, detailed experimental protocols for its application, and a visualization of its role in catalytic cycles.

Core Properties of N-Xantphos

A comprehensive understanding of the physicochemical properties of **N-Xantphos** is essential for its effective application in catalysis. The key quantitative data for this ligand are summarized in the table below.

Property	Value	Reference
CAS Number	261733-18-0	[1][2]
Molecular Weight	551.55 g/mol	[1][2]
Linear Formula	C ₃₆ H ₂₇ NOP ₂	[1]
Synonyms	NiXantphos, 4,5-Bis(diphenylphosphino)-9,9-dimethyl-9H-xanthene	
Melting Point	256-262 °C	
Storage Temperature	2-8 °C	

Applications in Palladium-Catalyzed Cross-Coupling Reactions

N-Xantphos is renowned for its efficacy as a supporting ligand in a variety of palladium-catalyzed cross-coupling reactions. It is particularly effective in facilitating the formation of carbon-nitrogen (C-N) and carbon-carbon (C-C) bonds, which are fundamental transformations in the synthesis of numerous organic compounds.

One of the most significant applications of **N-Xantphos** is in the Buchwald-Hartwig amination, a powerful method for the formation of C-N bonds via the coupling of aryl halides or triflates with amines. The unique steric and electronic properties of **N-Xantphos** allow for the efficient coupling of a wide range of substrates, including challenging unactivated aryl chlorides, often at room temperature.[3]

Furthermore, **N-Xantphos** has proven to be a superior ligand in deprotonative cross-coupling processes (DCCP). This methodology involves the coupling of an aryl halide with a weakly acidic C-H bond, a transformation that is notoriously difficult to achieve with high selectivity. The Pd/**N-Xantphos** catalytic system has demonstrated remarkable efficiency in these reactions, enabling the synthesis of complex triarylmethanes and other valuable motifs.[1][2][4][5]

Experimental Protocols

The following protocols provide a general framework for the application of **N-Xantphos** in palladium-catalyzed cross-coupling reactions. It is important to note that optimization of reaction conditions (e.g., catalyst loading, base, solvent, temperature) may be necessary for specific substrates.

General Procedure for Buchwald-Hartwig Amination of Aryl Chlorides

This protocol is a representative example for the C-N cross-coupling of an aryl chloride with an amine using the Pd/**N-Xantphos** catalytic system.

Materials:

- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- **N-Xantphos**
- Aryl chloride
- Amine
- Potassium bis(trimethylsilyl)amide (KHMDs) or Sodium tert-butoxide (NaOtBu)
- Anhydrous tetrahydrofuran (THF) or other suitable solvent (e.g., toluene, dioxane)
- Standard laboratory glassware and inert atmosphere setup (e.g., Schlenk line or glovebox)

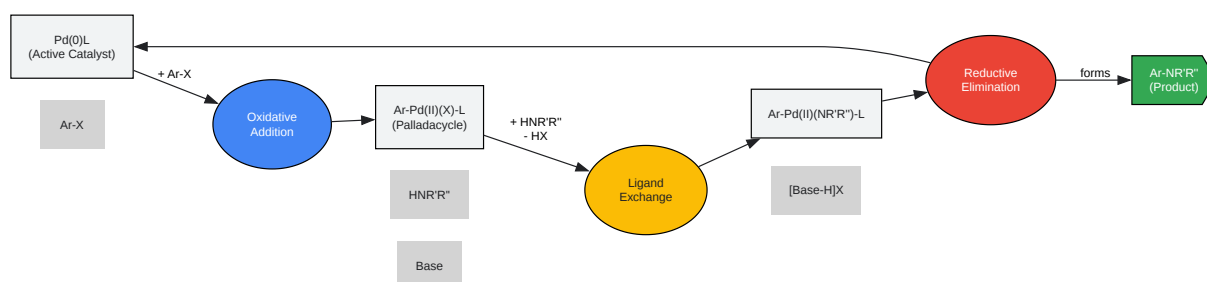
Procedure:

- To an oven-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add $\text{Pd}(\text{OAc})_2$ (e.g., 0.05 - 2 mol%) and **N-Xantphos** (e.g., 0.1 - 4 mol%).
- Add the aryl chloride (1.0 equiv) and the amine (1.2 - 1.5 equiv).
- Add the base (e.g., KHMDs or NaOtBu , 1.5 - 2.0 equiv).
- Add the anhydrous solvent (e.g., THF) to achieve the desired concentration.

- Stir the reaction mixture at room temperature or heat as required. Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC, or LC-MS).
- Upon completion, quench the reaction with water or a saturated aqueous solution of ammonium chloride.
- Extract the product with an appropriate organic solvent (e.g., ethyl acetate, dichloromethane).
- Dry the combined organic layers over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired N-aryl amine.

Visualizing the Catalytic Cycle

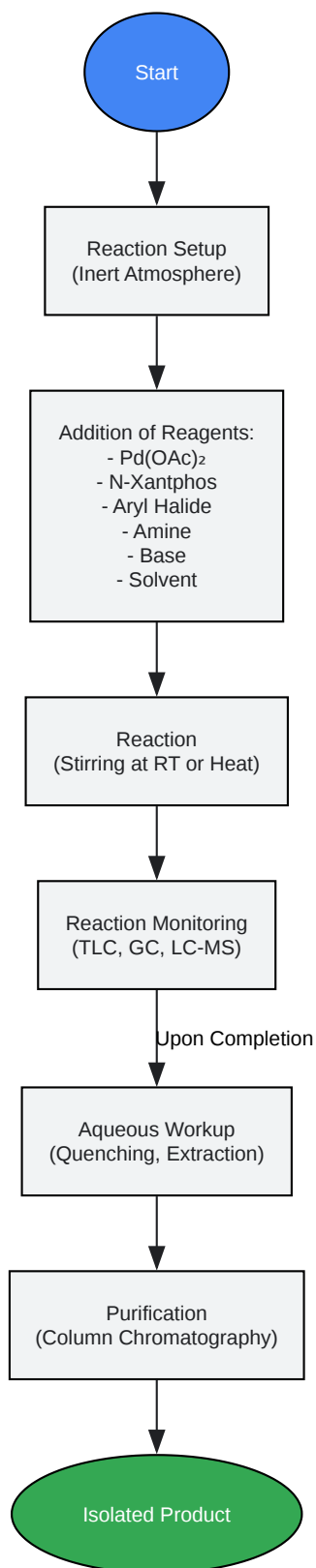
The following diagram illustrates a simplified catalytic cycle for a palladium-catalyzed cross-coupling reaction, highlighting the key steps where the **N-Xantphos** ligand plays a crucial role.



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Caption: Simplified catalytic cycle for the Buchwald-Hartwig amination.

The following diagram illustrates a general experimental workflow for a palladium-catalyzed cross-coupling reaction using **N-Xantphos**.



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Caption: General workflow for a Pd-catalyzed cross-coupling reaction.

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